Measuring the Impact Sensitivity of TEGDN Formulations

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Compound of Interest		
Compound Name:	Triethylene glycol dinitrate	
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Abstract

Triethylene glycol dinitrate (TEGDN) is an energetic plasticizer increasingly used as a substitute for more sensitive materials like nitroglycerin (NG) in propellant and explosive formulations to enhance safety and meet Insensitive Munitions (IM) requirements.[1][2] Its lower sensitivity to shock, friction, and impact is a critical characteristic that must be precisely quantified.[1] This document provides detailed protocols for measuring the impact sensitivity of TEGDN and its formulations using the standardized drop-weight impact test, with data analysis performed via the Bruceton method. The aim is to provide researchers, scientists, and formulation professionals with a comprehensive guide to assessing the safety characteristics of these energetic materials.

Introduction to Impact Sensitivity

Impact sensitivity is a critical measure of the safety of an energetic material, quantifying its propensity to initiate a reaction when subjected to a mechanical impact.[3] This property is not intrinsic to the molecule alone but is heavily influenced by the formulation's composition, crystal structure, particle size, and the presence of additives.[4] For formulations containing TEGDN, impact sensitivity testing is essential to verify the desensitizing effect of the plasticizer and to ensure the final product meets safety standards for handling, transport, and use.
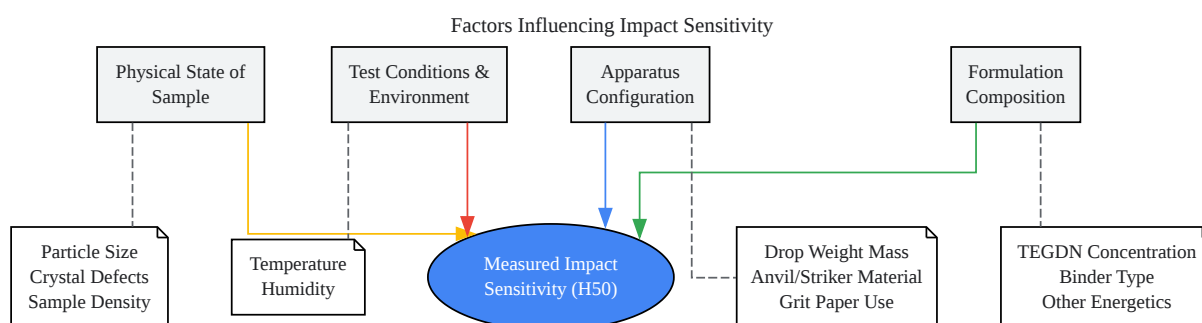
The most common method for determining impact sensitivity is the drop-weight test, where a standard weight is dropped from varying heights onto a small sample of the material.[3][4] The result is typically expressed as the H_{50} value, which is the drop height at which there is a 50%

probability of causing an initiation (e.g., a "go" event, often detected by sound, flash, or smoke). [3][4][5] A higher H_{50} value corresponds to a less sensitive, safer material.

Factors Influencing Impact Sensitivity

Several variables can affect the measured impact sensitivity of a TEGDN formulation. It is crucial to control these factors to ensure reproducible and comparable results.

- Formulation Composition: The concentration of TEGDN, the type of binder (e.g., nitrocellulose), and the presence of other energetic components (e.g., RDX) significantly alter sensitivity.

- Physical State: Sample preparation is critical. Factors like sample mass, density, and particle size distribution can create localized "hot spots" that influence initiation.

- Test Conditions: Environmental factors such as temperature and humidity must be controlled.[4]

- Apparatus Specifics: The type of apparatus (e.g., BAM, ERL Type 12), drop weight mass, and the use of grit paper can significantly affect the outcome.[3][5][6]

Factors Influencing Impact Sensitivity

Physical State of Sample	Test Conditions & Environment	Apparatus Configuration		Formulation Composition

Particle Size Crystal Defects Sample Density	Temperature Humidity	Measured Impact Sensitivity (H50)	Drop Weight Mass Anvil/Striker Material Grit Paper Use	TEGDN Concentration Binder Type Other Energetics

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Key factors that can alter impact sensitivity results.

Quantitative Data for TEGDN Formulations

Pure TEGDN is significantly less sensitive to impact than traditional energetic plasticizers like nitroglycerin. Formulations incorporating TEGDN generally exhibit enhanced stability, although the final H_{50} value depends on the other constituents.

Formulation Composition	Test Method/Apparatus	Drop Weight (kg)	H_{50} (cm)	Reference(s)
Pure TEGDN	Bureau of Mines (BM)	2.0	> 100	[1]
Pure Nitroglycerin (for comparison)	Bureau of Mines (BM)	2.0	15	[1]
Single Base Propellant (SSE, Control)	BAM Drop Hammer	2.0	~35 - 45 (est.)	[6]
Single Base Propellant with TEGDN Plasticizer	BAM Drop Hammer	2.0	~35 - 45 (est.)	[6]
RDX/Viton (95/5) (for comparison)	Fall Hammer	2.0	35	[7]
RDX/Viton (75/25) (for comparison)	Fall Hammer	2.0	68	[7]

Note: The impact sensitivities for the propellant formulations were reported to be "of the same order." Specific values are estimated for illustrative purposes. As shown with the RDX/Viton compositions, increasing the binder/plasticizer content generally decreases sensitivity (increases H_{50}).

Experimental Protocol: Drop-Weight Impact Test (Bruceton Method)

This protocol outlines the standard procedure for determining the H_{50} value of a solid TEGDN formulation using a drop-weight apparatus and the "Up-and-Down" or Bruceton statistical method.

Apparatus

- Drop-Weight Impact Tester: A device capable of dropping a known mass from a precisely controlled and variable height onto a sample (e.g., BAM or ERL Type 12 apparatus).[4][6]

- Drop Weight: A standard mass, typically 2.0 kg or 2.5 kg.[4][6]

- Anvil, Striker, and Guide: Hardened steel components that confine and receive the impact.

- Sample Holder/Preparation Tools: For consistently measuring and preparing samples of a specific volume or mass (typically 30-40 mg).[4][7]

- Initiation Detection System: An auditory sensor, microphone, or visual observation to determine if a "go" (reaction) or "no-go" (no reaction) event occurs.

- Safety Shield: A blast shield to protect the operator.
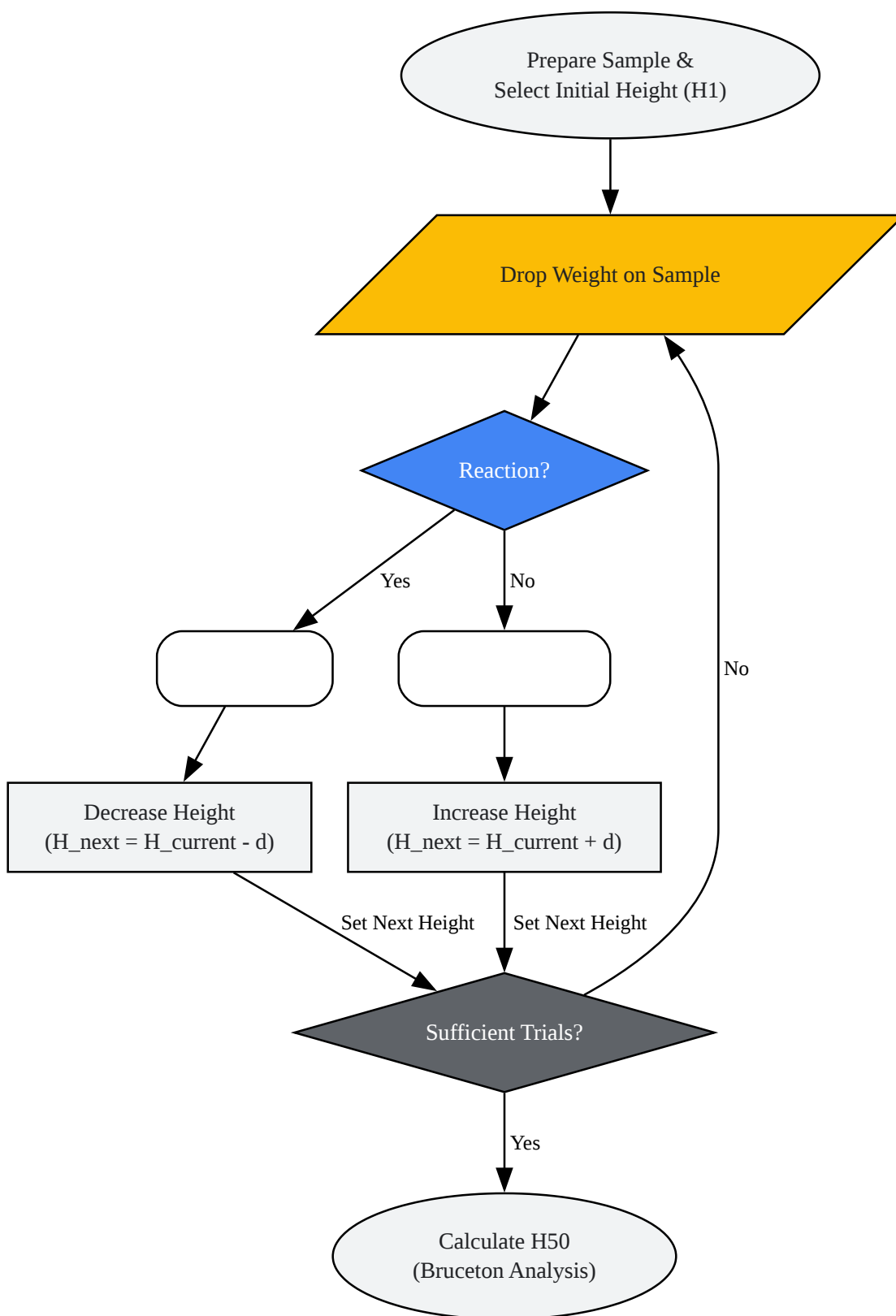
Sample Preparation

- Ensure the TEGDN formulation is dried to remove residual solvents or moisture, which can affect results.

- Carefully measure a consistent amount of the sample material (e.g., 40 mg) for each test.

- If using a confined test, place the sample into the sample cup. For unconfined tests, place the sample directly on the anvil, often on a piece of grit paper to promote initiation.[5]

Test Procedure (Up-and-Down Staircase Method)

The Bruceton method is a sequential testing process designed to efficiently converge on the 50% probability height (H_{50}).

- Establish Test Parameters:

  - Select the drop weight (e.g., 2.0 kg).

- Choose a step increment (d) for the drop height (e.g., 5 cm). The step size should be chosen to be close to the expected standard deviation of the response.

- Initial Height Estimation: Start with an initial drop height (H_1) estimated to be near the expected H_{50} of the formulation.

- First Drop: Perform the first test at height H_1.

- Subsequent Drops (The "Staircase"):

  - If the result is a "go" (initiation), the next test is performed at one step increment lower ($H_{i+1} = H_i - d$).

  - If the result is a "no-go" (no initiation), the next test is performed at one step increment higher ($H_{i+1} = H_i + d$).

- Continue Testing: Repeat this process for a predetermined number of trials (typically 20-50 drops). Record the sequence of "go" (X) and "no-go" (O) results at each height level tested.

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Prepare Sample &
Select Initial Height (H1)

Drop Weight on Sample

Reaction?

Yes   No

Decrease Height
(H_next = H_current - d)

Increase Height
(H_next = H_current + d)

Set Next Height   Set Next Height

No

Sufficient Trials?

Yes

Calculate H50
(Bruceton Analysis)

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Experimental workflow for the Bruceton "Up-and-Down" method.

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Data Analysis

After completing the series of drops, the H_{50} value and standard deviation are calculated.

- Tabulate the number of "go" and "no-go" events at each height level tested.

- Identify the less frequent event ("go" or "no-go"). The analysis will be based on this event type.

- Calculate H_{50} using the formula: $H_{50} = H_0 + d * (A/N \pm 0.5)$

  - H_0: The lowest height level at which the less frequent event occurred.

  - d: The step increment.

  - N: The total number of the less frequent events.

  - A: A statistical sum calculated from the data table ($A = \Sigma\, i * n_i$), where 'i' is the level number (0, 1, 2...) and 'n_i' is the number of events at that level.

  - Use +0.5 if analyzing "no-go" events and -0.5 if analyzing "go" events.

Conclusion

Accurate and reproducible measurement of impact sensitivity is fundamental to the safe development and handling of TEGDN-based energetic formulations. The drop-weight impact test, analyzed with the Bruceton method, provides a standardized and statistically robust means of quantifying this critical safety parameter. By carefully controlling formulation, sample preparation, and test conditions, researchers can reliably characterize the reduced sensitivity benefits offered by TEGDN, ensuring the development of safer, next-generation energetic materials.

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